

# 2-Chloro-5-methylpyridin-4-amine molecular weight and formula

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## Compound of Interest

Compound Name: 2-Chloro-5-methylpyridin-4-amine

Cat. No.: B1314158

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## An In-depth Technical Guide on 2-Chloro-5-methylpyridin-4-amine

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical overview of **2-Chloro-5-methylpyridin-4-amine**, focusing on its molecular formula and weight.

## Physicochemical Data Summary

The essential molecular details of **2-Chloro-5-methylpyridin-4-amine** are presented below. This data is foundational for a variety of experimental and computational applications, including stoichiometry calculations, analytical characterization, and molecular modeling.

Parameter	Value
Molecular Formula	C <sub>6</sub> H <sub>7</sub> ClN <sub>2</sub> [1][2][3][4]
Molecular Weight	142.59 g/mol [2][3][5][6]
Monoisotopic Mass	142.0297759 Da[4]

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.

2-Chloro-5-methylpyridin-4-amine	Molecular Formula	C <sub>6</sub> H <sub>7</sub> ClN <sub>2</sub>
	Molecular Weight	142.59 g/mol

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Caption: Chemical compound and its molecular properties.

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## References

- 1. 2-Chloro-5-methylpyridin-4-amine | CymitQuimica [cymitquimica.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-chloro-5-methylpyridin-4-amine | 79055-62-2 [chemicalbook.com]
- 4. 2-Chloro-5-methylpyridin-4-amine | C<sub>6</sub>H<sub>7</sub>ClN<sub>2</sub> | CID 12643706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-chloro-5-methylpyridin-4-amine cas 79055-62-2 [minglangchem.com]
- 6. 2-Chloro-5-methylpyridin-4-amine | 79055-62-2 [sigmaaldrich.com]
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